

Isoelemicin vs myristicin toxicity comparison

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Compound Focus: Isoelemicin



CAS No.: 5273-85-8

Cat. No.: S1527971

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Chemical Profiles at a Glance

The table below summarizes the basic chemical information and known toxicity for both compounds.

Feature	Myristicin	Isoelemicin
IUPAC Name	7-Allyl-5-methoxy-1,3-benzodioxole [1]	1,2,3-Trimethoxy-5-[(E)-prop-1-enyl]benzene [2]
Chemical Structure	 The image placeholder for Myristicin shows a blue square with the text "imgbb.com" and "image not found" in white.	 The image placeholder for Isoelemicin shows a blue square with the text "imgbb.com" and "image not found" in white.
Molecular Formula	C ₁₁ H ₁₂ O ₃ [1]	C ₁₂ H ₁₆ O ₃ [2]
Natural Sources	Nutmeg, parsley, carrots, dill, black pepper [1] [3] [4]	Found in mace oil, cubeb oil, and other plants in trace amounts [2]

Feature	Myristicin	Isoelemicin
Summary of Toxicity Data	See detailed tables below for comprehensive data.	No specific <i>in vitro</i> or <i>in vivo</i> toxicity data was found in the search results. [2]

Detailed Toxicity Profile of Myristicin

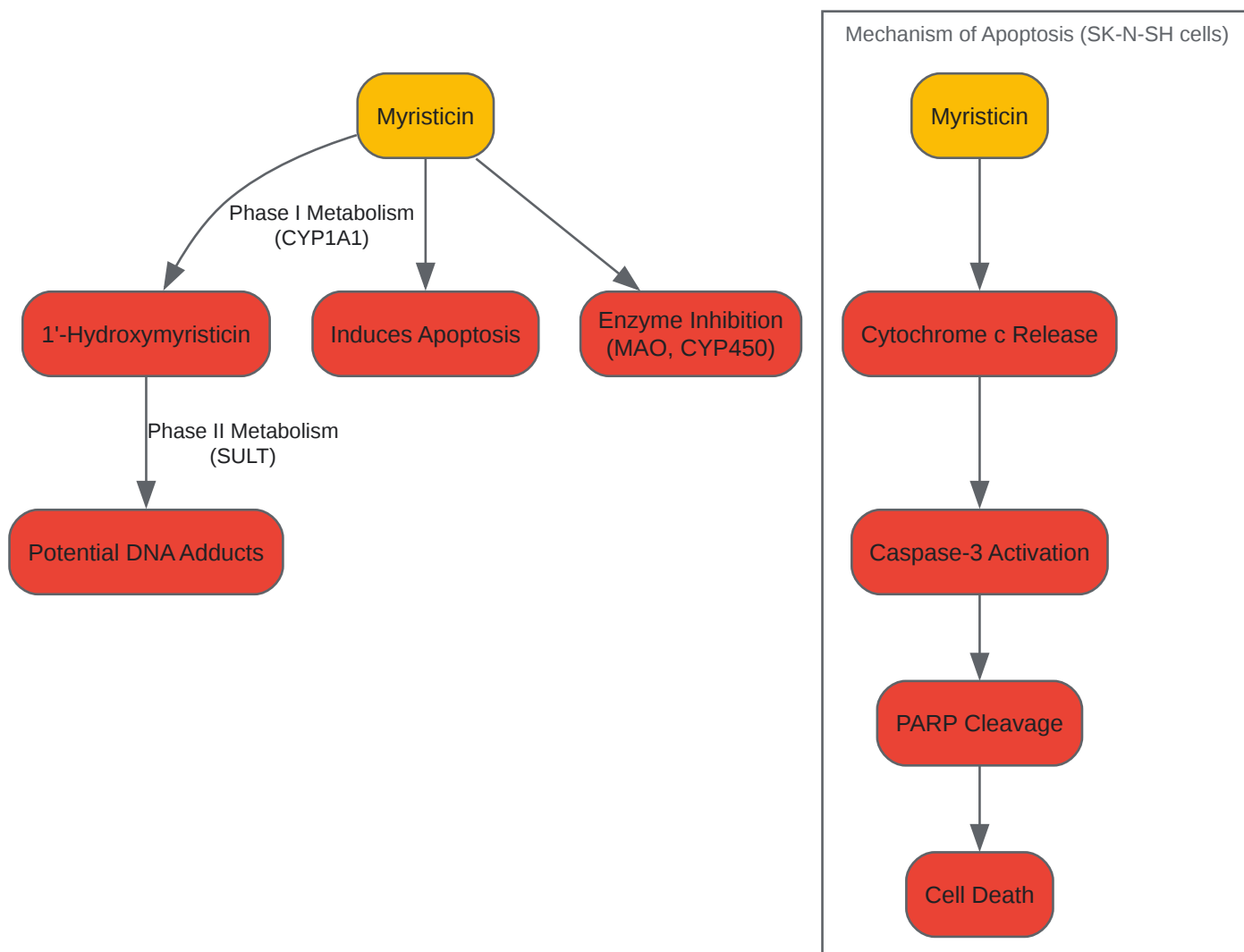
The toxicity of myristicin has been studied in various models, and the key data is summarized in the table below.

Assay/Model	Key Findings	Experimental Details (Methodology Summary)
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| **Human Hepatoma Cells (HepG2)** [5] | - **Myristicin:** Not genotoxic up to 600 μM .

- **1'-Hydroxymyristicin (metabolite):** Genotoxic from 150 μM . | **Protocol:** 24-hour exposure. Genotoxicity assessed via alkaline comet assay and micronucleus test. Cytotoxicity measured via MTT and Neutral Red uptake assays. | | **Human Neuroblastoma Cells (SK-N-SH)** [1] [4] | - Induces apoptosis; activates caspase-3; causes cytochrome c release. | **Protocol:** Cells treated with myristicin (up to 1 mM). Apoptosis measured by Western blot for cytochrome c, caspase-3, and PARP cleavage. Morphological changes observed. | | **In Vivo Human Intoxication** [1] [3] | - Psychoactive, deliriant effects at ~6–7 mg/kg (from 10-15 g nutmeg).
- Symptoms: hallucinations, tachycardia, dry mouth, anxiety. | **Context:** Data from case reports of nutmeg overdose. Symptoms appear 3-8 hours post-ingestion and can last up to 72 hours. | | **Enzyme Inhibition** [1] [3] [4] | - Weak Monoamine Oxidase (MAO) inhibitor.
- Inhibits Cytochrome P450 enzymes (strongest on CYP1A2). | **Protocol:** Enzyme activity measured *in vitro* with human enzymes. |

The primary metabolic pathways and proposed mechanisms for myristicin's toxicity, particularly its ability to cause cellular apoptosis, are illustrated below.



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Myristicin Metabolism and Toxicity Pathways

Detailed Experimental Protocols

For researchers looking to replicate or design studies, here are more detailed methodologies for key assays referenced above.

- **HepG2 Cell Cyto- and Genotoxicity Assay [5]**

- **Cell Culture:** HepG2 cells are maintained in RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS), L-glutamine, and penicillin-streptomycin at 37°C in a humidified atmosphere with 5% CO₂.
- **Treatment:** Confluent monolayers are exposed to myristicin or 1'-hydroxymyristicin (dissolved in DMSO, final concentration ≤0.1%) at concentrations ranging from 50 to 600 μM for 24 hours.
- **Cytotoxicity Assessment:**
 - **MTT Assay:** After treatment, MTT dye is added to cells. Metabolically active cells reduce MTT to purple formazan crystals, which are dissolved in DMSO, and absorbance is measured at 550 nm.
 - **Neutral Red Assay:** Cells are incubated with Neutral Red dye, which is incorporated into the lysosomes of viable cells. After washing, the dye is extracted and quantified by measuring absorbance at 550 nm.
- **Genotoxicity Assessment:**
 - **Comet Assay:** Cells are embedded in agarose on a microscope slide, lysed, and subjected to electrophoresis. DNA damage is quantified by the length of the "comet tail" using fluorescence microscopy.
 - **Micronucleus Test:** Cells are examined for the presence of micronuclei, which are small, extranuclear bodies formed from chromosomal fragments or whole chromosomes lagging during cell division.
- **Apoptosis Assay in SK-N-SH Cells [1] [4]**
 - **Cell Treatment:** Human neuroblastoma SK-N-SH cells are treated with myristicin (e.g., at 1 mM) for a specified duration.
 - **Western Blot Analysis:** Treated cells are lysed, and proteins are separated by gel electrophoresis, transferred to a membrane, and probed with specific antibodies against apoptotic markers:
 - **Cytochrome c:** Release from mitochondria into the cytosol is a key early apoptotic event.
 - **Cleaved Caspase-3:** The activated form of this enzyme is a central effector of apoptosis.
 - **Cleaved PARP:** A substrate of caspase-3; its cleavage is a hallmark of apoptosis.
 - **Morphological Assessment:** Cells are observed under a microscope for characteristic apoptotic changes like cytoplasmic contraction, chromatin condensation, and nuclear fragmentation.

How to Proceed with a Comparison

The lack of data for **isoelemicin** makes a complete comparison challenging. To build one, you could consider the following approaches:

- **Consult Specialized Databases:** Use toxicology databases referenced in the search results, such as the EPA's **CompTox Chemicals Dashboard** or **ToxCast Data** [6], which may contain unpublished or high-throughput screening data for both compounds.
- **Extrapolate from Structural Analogs:** In the absence of direct data, the toxicity of **isoelemicin** is sometimes discussed in the context of its structural similarity to other compounds like **elemicin** and **myristicin** [4]. However, this is hypothetical and requires experimental validation.
- **Conduct Original Research:** The most reliable approach would be to perform parallel *in vitro* toxicity assays (like those described for myristicin) on both compounds to generate comparable data.

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References

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